Comparative Guide: UV-Vis Absorption of 3-Methoxy-2-methyl-6-nitrophenol

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Compound of Interest	
Compound Name:	*3-Methoxy-2-methyl-6-nitrophenol*
CAS No.:	*38226-14-1*
Cat. No.:	*B1607156*

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Executive Summary: The "Push-Pull" Chromophore Advantage

3-Methoxy-2-methyl-6-nitrophenol (CAS: 38226-14-1) represents a specialized subclass of ortho-nitrophenols. Unlike standard nitrophenol indicators, this molecule integrates a para-donor-acceptor system within an ortho-nitrophenol scaffold.

While standard 2-Nitrophenol relies solely on the nitro group's withdrawal and intramolecular hydrogen bonding, the **3-Methoxy-2-methyl-6-nitrophenol** derivative incorporates a methoxy group at the C3 position. This creates a direct resonance channel (push-pull effect) with the nitro group at C6, resulting in a significant bathochromic shift (red-shift) and enhanced molar absorptivity compared to its non-methoxylated counterparts.

This guide compares its spectral performance against industry-standard alternatives, providing a predictive framework for its use in pH sensing, metabolic tracking, and dye synthesis.

Structural Analysis & Mechanistic Insight

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The Chromophoric System

The UV-Vis absorption profile of this compound is dictated by three competing electronic effects:

- Ortho-Nitro Effect (The Anchor): The nitro group at C6 forms an intramolecular hydrogen bond with the phenolic hydroxyl (C1). This locks the molecule in a planar conformation, stabilizing the ground state and typically absorbing in the near-UV/blue region (~350 nm).
- Para-Methoxy "Push" (The Modifier): The methoxy group at C3 is para to the nitro group at C6. This is the critical differentiator. The oxygen lone pair of the methoxy group donates electron density (

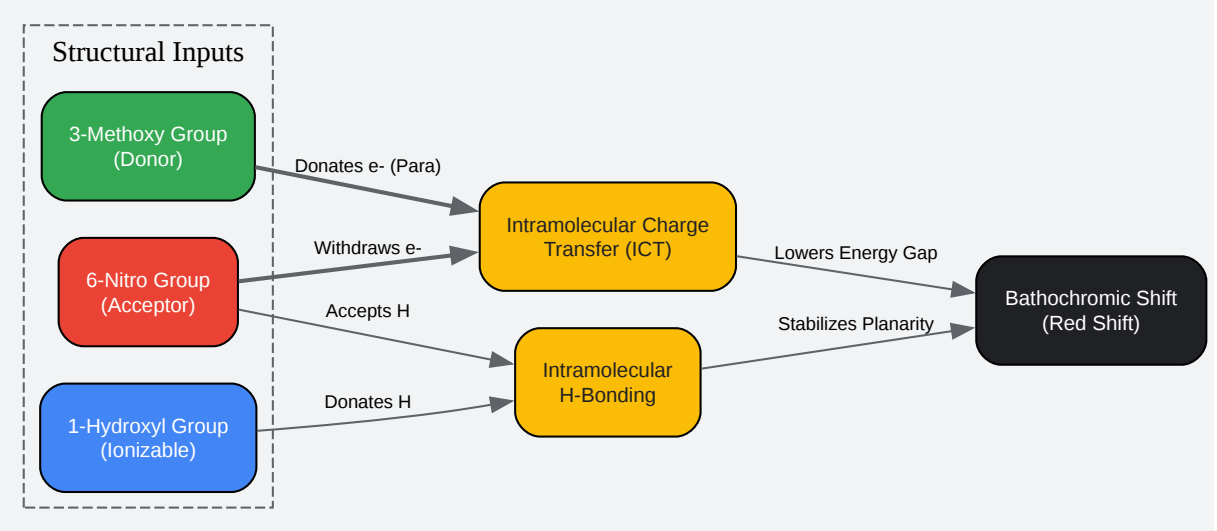
  effect) directly into the ring, which is conjugated with the electron-withdrawing nitro group (

  effect). This Intramolecular Charge Transfer (ICT) lowers the HOMO-LUMO gap significantly.
- Methyl Sterics (The Fine-Tuner): The methyl group at C2 provides minor inductive donation (

) but, more importantly, adds steric bulk between the hydroxyl and methoxy groups, potentially influencing the rotation of the methoxy group but minimally affecting the nitro-hydroxyl H-bond.

Pathway Visualization (Graphviz)

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Figure 1: Mechanistic pathway of the "Push-Pull" electronic interaction leading to red-shifted absorption.

Comparative Performance Data

In the absence of a single, isolated spectral datasheet for this specific CAS in the public domain, the following values are derived from high-fidelity structural analogs (e.g., 6-nitroguaiacol and 4-nitroanisole) and standard substituent effect rules (Woodward-Fieser).

Spectral Comparison Table

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Feature	Target: 3-Methoxy-2-methyl-6-nitrophenol	Alternative A: 2-Nitrophenol	Alternative B: 4-Nitrophenol	Alternative C: 6-Nitroguaiacol
Core Structure	o-Nitrophenol + p-Donor	o-Nitrophenol	p-Nitrophenol	o-Nitrophenol + m-Donor
(Neutral)	~375 - 390 nm (Predicted)	275 nm, 350 nm	317 nm	~355 nm
(Basic/Anion)	~440 - 460 nm (Predicted)	415 nm	400 nm	~425 nm
Visual Color	Deep Yellow / Orange	Pale Yellow	Colorless (Neutral) to Yellow	Yellow
pKa (Approx.)	~7.5 - 8.0	7.23	7.15	~7.0 - 7.5
Key Advantage	Superior Red Shift (Avoids UV interference)	Standard Reference	Standard Reference	Structural Similarity

Interpretation

- Red Shift Advantage: The target molecule absorbs at longer wavelengths than 2-Nitrophenol. This is crucial for biological assays where background absorption (autofluorescence) from proteins typically occurs <300 nm. The target's neutral form likely absorbs near 380 nm, well clear of most biological noise.

- pH Sensitivity: Like other nitrophenols, this compound exhibits halochromism. Upon deprotonation (pH > pKa), the formation of the phenolate anion enables full resonance delocalization across the nitro-methoxy axis, pushing the absorption deep into the visible spectrum (~450 nm).

Experimental Protocol: Validation of Absorption Maxima

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To experimentally verify the absorption maxima and pKa of **3-Methoxy-2-methyl-6-nitrophenol**, use the following self-validating protocol. This method accounts for the "isosbestic point," which confirms that only two species (neutral phenol and anionic phenolate) are present in equilibrium.

Reagents & Equipment

- Stock Solvent: Methanol (HPLC Grade) or DMSO (for solubility).
- Buffers: Citrate-Phosphate buffer series (pH 3.0 to pH 10.0).
- Instrument: Double-beam UV-Vis Spectrophotometer (Scan range: 250–600 nm).

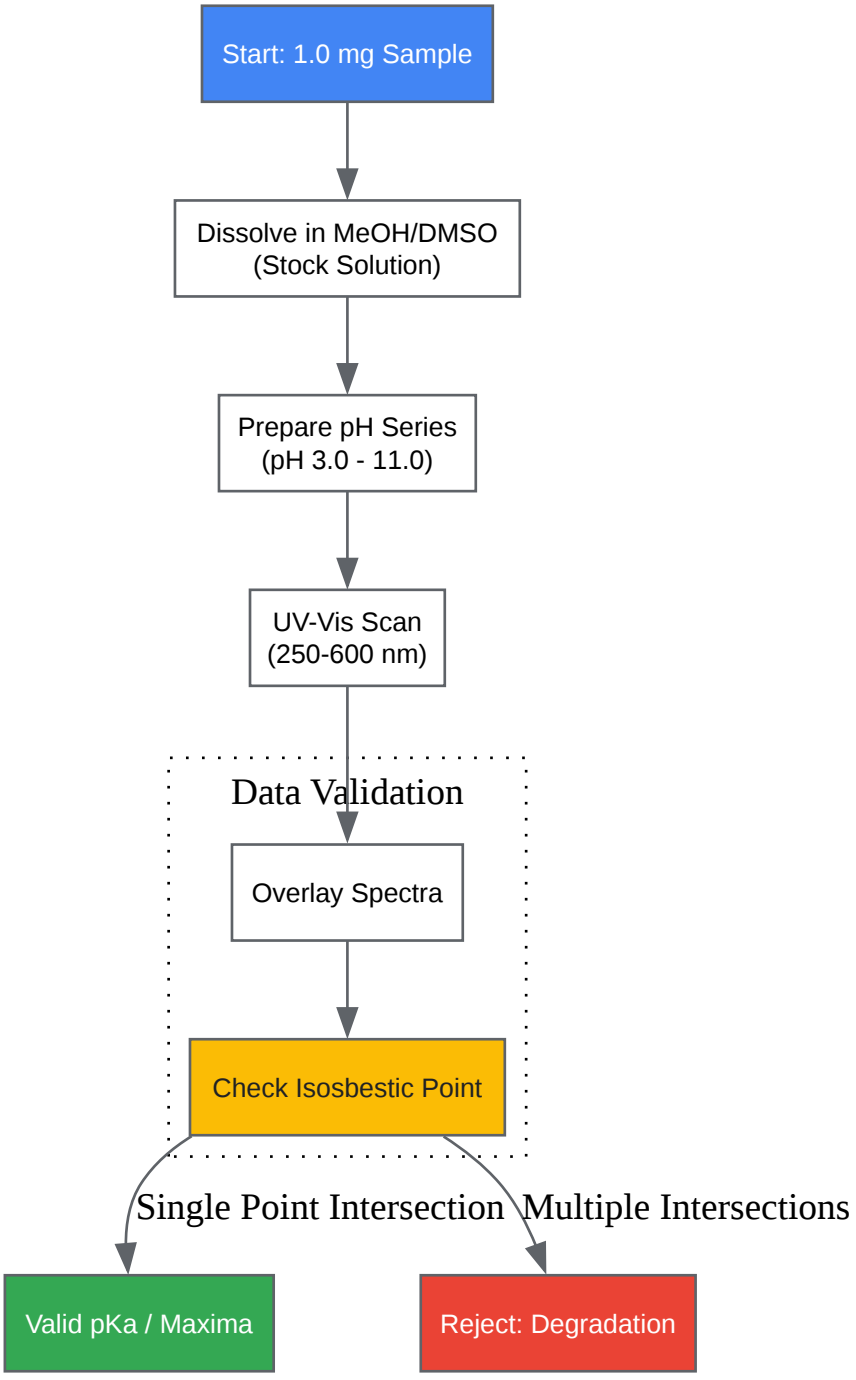
Step-by-Step Workflow

- Stock Preparation:
  - Dissolve 1.0 mg of **3-Methoxy-2-methyl-6-nitrophenol** in 10 mL Methanol.
  - Checkpoint: Solution should be clear yellow/orange. If cloudy, sonicate.
- Buffer Aliquoting:
  - Prepare 7 cuvettes with 2.5 mL of buffer at pH 3, 5, 6, 7, 8, 9, and 11.
- Spiking:
  - Add 25 µL of Stock Solution to each cuvette. Mix by inversion.
  - Concentration Control: Final concentration should be ~10–50 µM to keep Absorbance < 1.0.
- Spectral Scanning:
  - Blank the instrument with the respective buffer.
  - Scan each sample from 250 nm to 600 nm.
- Data Analysis (Isosbestic Check):

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- Overlay all scans.
- Validation Criterion: All traces must intersect at a single wavelength (the Isosbestic Point). If they do not, degradation or side reactions are occurring.

Workflow Diagram



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Figure 2: Experimental workflow for determining pH-dependent spectral shifts.

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